

# reactivity and stability of 7-(BenzylOxy)-2-naphthol

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## Compound of Interest

Compound Name: 7-(BenzylOxy)-2-naphthol

Cat. No.: B054344

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An In-Depth Technical Guide to the Reactivity and Stability of **7-(BenzylOxy)-2-naphthol**

## Abstract

**7-(BenzylOxy)-2-naphthol** is a pivotal intermediate in the landscape of organic synthesis and medicinal chemistry. Its unique structural architecture, featuring a reactive naphthol hydroxyl group, an electron-rich naphthalene core, and a cleavable benzylOxy protecting group, endows it with a versatile reactivity profile. This guide provides a comprehensive analysis of the molecule's chemical behavior, stability considerations, and key synthetic transformations. We delve into the causality behind its reactivity, offering field-proven protocols for its modification and handling. This document is intended to serve as a practical and authoritative resource for scientists leveraging this scaffold in complex synthetic endeavors and drug discovery programs.

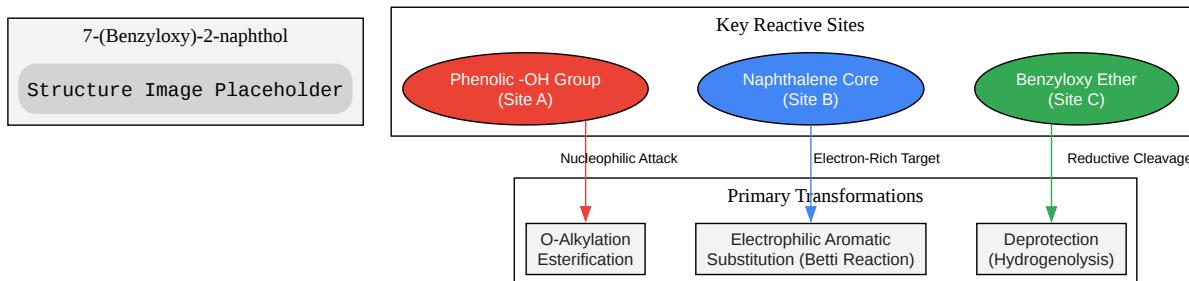
## Physicochemical and Structural Overview

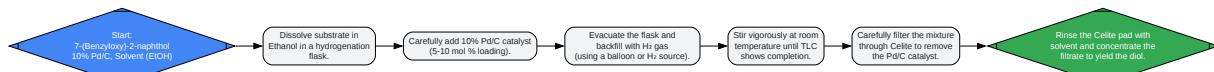
**7-(BenzylOxy)-2-naphthol** is a solid organic compound whose utility stems from the distinct functionalities integrated into its naphthalene framework. Understanding its fundamental properties is the first step in predicting its behavior in a reaction environment.

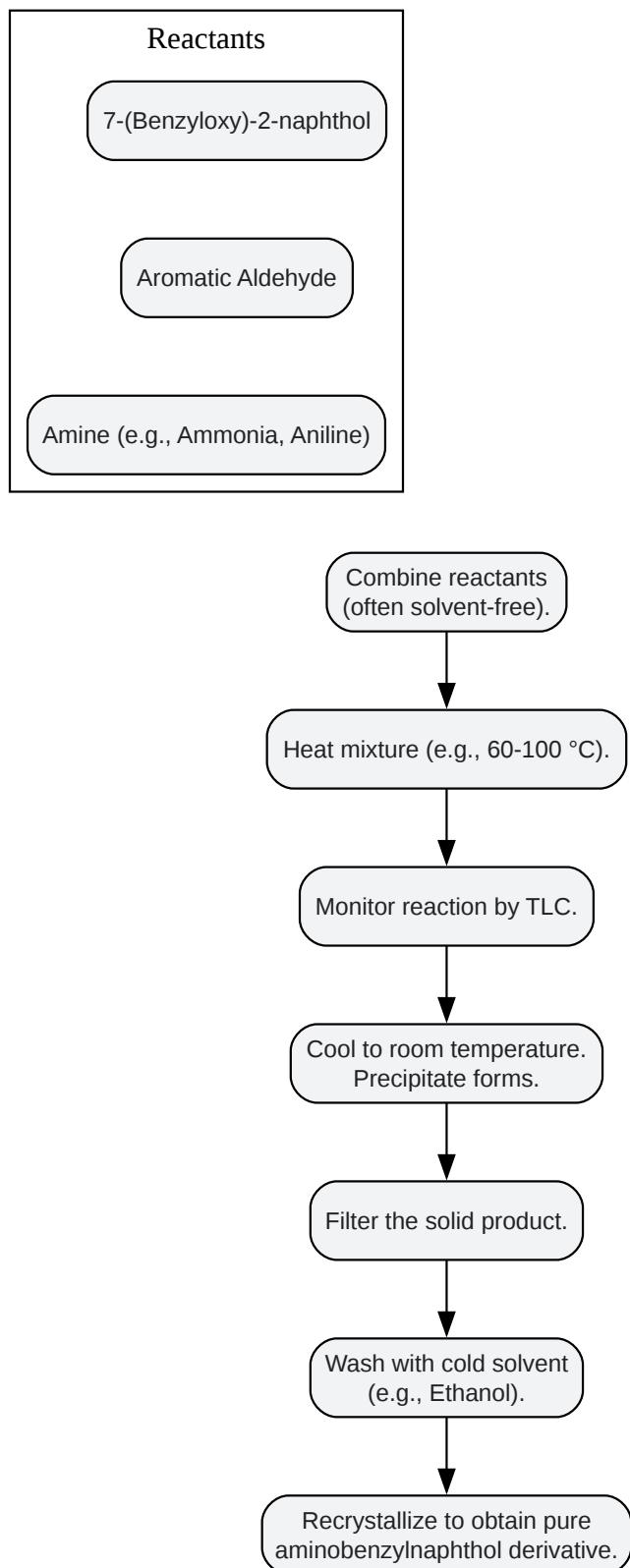
Property	Value	Source(s)
Chemical Name	7-(BenzylOxy)-2-naphthol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	7-benzylxynaphthalen-2-ol, 7-phenylmethoxy-2-naphthalenol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	118495-07-1, 41826-00-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	250.29 g/mol	<a href="#">[2]</a>
Appearance	White to light yellow powder or leaflets	<a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Insoluble in water; soluble in organic solvents like acetone, DMF, and ether.	<a href="#">[5]</a>

## Core Reactivity Analysis: A Tale of Three Moieties

The reactivity of **7-(BenzylOxy)-2-naphthol** is not monolithic; it is a composite of the behaviors of its three primary structural components: the naphthol hydroxyl group, the naphthalene ring system, and the benzylOxy ether.





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